

Standard operating procedure for dissolving 1-Methylimidazole-4-sulfonamide

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Compound of Interest

Compound Name: 1-Methylimidazole-4-sulfonamide

Cat. No.: B034921

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Application Notes and Protocols for 1-Methylimidazole-4-sulfonamide

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed standard operating procedure (SOP) for the dissolution of **1-Methylimidazole-4-sulfonamide**, a crucial first step for any in vitro or in vivo experimental work. The following protocols are based on general procedures for sulfonamides and related imidazole compounds, providing a robust starting point for your research.

Chemical Properties

A summary of the key chemical properties of **1-Methylimidazole-4-sulfonamide** is provided below.

Property	Value	Source
Molecular Formula	C ₄ H ₇ N ₃ O ₂ S	[1][2][3]
Molecular Weight	161.18 g/mol	[2]
Appearance	White to Off-White Solid	[4]
Purity	Typically ≥98%	[3]
CAS Number	111124-90-4	[1][2][3]

Standard Operating Procedure for Dissolution

This protocol outlines the steps for preparing stock and working solutions of **1-Methylimidazole-4-sulfonamide**.

Safety Precautions

- Always handle **1-Methylimidazole-4-sulfonamide** in a well-ventilated area, preferably a fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, a lab coat, and chemical-resistant gloves.
- Review the Safety Data Sheet (SDS) for this compound before use. The GHS classification indicates it can cause serious eye irritation[1].

Materials and Equipment

- **1-Methylimidazole-4-sulfonamide** powder
- Analytical balance
- Volumetric flasks (various sizes)
- Pipettes and pipette tips
- Vortex mixer
- Sonicator (optional, but recommended)
- Solvents:
 - Dimethyl sulfoxide (DMSO), anhydrous
 - Methanol (MeOH), ACS grade or higher
 - Acetone, ACS grade or higher
 - Deionized or ultrapure water

- Phosphate-buffered saline (PBS), pH 7.4

Protocol for Preparing a Stock Solution (e.g., 10 mM in DMSO)

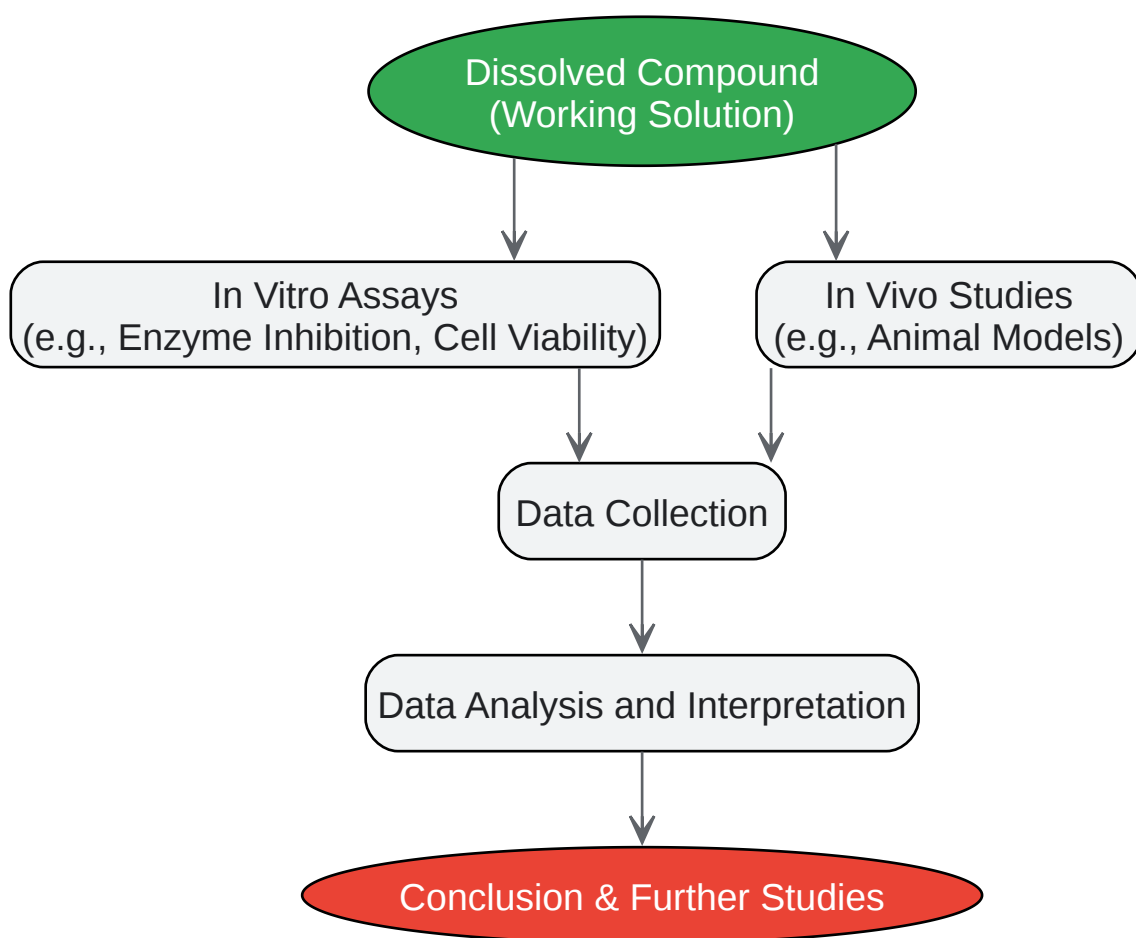
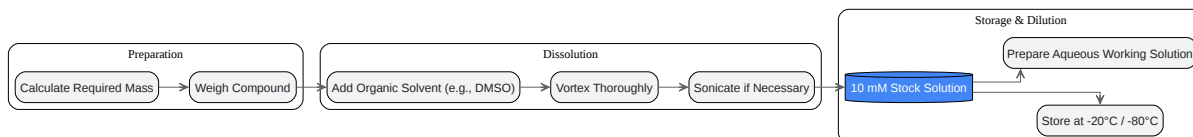
- Calculate the required mass:
 - To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 161.18 \text{ g/mol} = 0.0016118 \text{ g} = 1.61 \text{ mg}$
- Weigh the compound:
 - Accurately weigh out approximately 1.61 mg of **1-Methylimidazole-4-sulfonamide** using an analytical balance.
- Dissolve the compound:
 - Transfer the weighed powder to a clean, dry microcentrifuge tube or a small volumetric flask.
 - Add the calculated volume of DMSO (in this case, 1 mL) to the tube.
- Ensure complete dissolution:
 - Cap the tube securely and vortex thoroughly for at least 1-2 minutes.
 - If the compound does not fully dissolve, sonicate the solution for 5-10 minutes.
 - Visually inspect the solution to ensure there are no visible particles.
- Storage:
 - Store the stock solution at -20°C for short-term storage or -80°C for long-term storage to minimize degradation. Based on protocols for other sulfonamides, solutions in organic solvents can be stable for extended periods when stored properly.

Protocol for Preparing an Aqueous Working Solution (e.g., 100 μ M in PBS)

- Thaw the stock solution:
 - Retrieve the 10 mM stock solution from the freezer and allow it to thaw completely at room temperature.
- Perform serial dilutions:
 - To prepare a 100 μ M working solution from a 10 mM stock, a 1:100 dilution is required.
 - Pipette 10 μ L of the 10 mM stock solution into 990 μ L of PBS (pH 7.4).
- Mix thoroughly:
 - Vortex the working solution gently to ensure homogeneity. Avoid excessive foaming.
- Use immediately:
 - It is recommended to prepare aqueous working solutions fresh for each experiment to avoid potential stability issues.

Experimental Workflows

The following diagrams illustrate the standard workflow for dissolving **1-Methylimidazole-4-sulfonamide** and a general workflow for its application in a research context.



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References

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